

A Comparative Analysis of the HEVC and VVC Patent Landscapes

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A deep dive into the complex world of video codec patents, comparing the established High Efficiency Video Coding (HEVC) with its successor, Versatile Video Coding (VVC), to provide clarity for researchers, scientists, and drug development professionals navigating this intricate domain.

The transition from one generation of video coding technology to the next has consistently brought significant improvements in compression efficiency, enabling higher-quality video at lower bitrates. However, this technological advancement is intrinsically linked to a complex web of standard essential patents (SEPs), which can present considerable licensing challenges for implementers. This guide provides a comprehensive comparison of the patent landscapes of High Efficiency Video Coding (HEVC, or H.265) and its successor, Versatile Video Coding (VVC, or H.266), offering a clear overview of the key players, patent pool structures, and royalty obligations.

The Evolving Landscape of Video Codec Patent Licensing

The patent landscape for HEVC has been characterized by fragmentation, with multiple patent pools emerging after its standardization. This led to uncertainty and complexity for licensees, who had to navigate different licensing terms and potentially engage with multiple entities to ensure full patent coverage. The main pools for HEVC licensing included MPEG LA, HEVC Advance, and Velos Media.[1]

Recognizing the challenges posed by this fragmentation, the industry has seen a trend towards consolidation. A pivotal development in this area was the acquisition of Via Licensing Alliance's (formerly MPEG LA) HEVC and VVC patent pools by Access Advance in late 2025.[2] This move aims to create a more streamlined, "one-stop-shop" for licensing these crucial technologies, potentially reducing friction and increasing transparency for both licensors and licensees.[2]

VVC, as the newer standard, has benefited from lessons learned from the HEVC experience. The Media Coding Industry Forum (MC-IF) was established to foster the creation of a more unified and predictable licensing environment for VVC.[3][4] While the initial goal of a single patent pool was not fully realized, the landscape is significantly less fragmented than that of HEVC's early days, with Access Advance now being the primary administrator for both HEVC and VVC patent pools.

Quantitative Comparison of HEVC and VVC Patent Landscapes

To provide a clear and concise overview, the following tables summarize the key quantitative data related to the patent landscapes of HEVC and VVC.

Feature	HEVC (H.265)	VVC (H.266)
Primary Patent Pool Administrator	Access Advance (following the acquisition of Via LA's pool)	Access Advance
Notable Former Patent Pools	MPEG LA, HEVC Advance, Velos Media	Via LA (merged with Access Advance)
Estimated Number of SEPs in Access Advance Pool	Over 17,000 (as of January 2022)[3]	Over 700 (initial list as of November 2022, expected to grow substantially)[5][6][7]
Key Licensors in Access Advance Pool	Dolby, Google, Huawei, Philips, Samsung, Microsoft, ZTE[2][8][9]	Alibaba, Dolby, Ericsson, JVCKENWOOD, Qualcomm, Samsung, Sony, Tencent[10][11][12]
Table 1: Comparison of HEVC and VVC Patent Pool Structures and Key Licensors.		

Royalty Rate Category (Access Advance Pool)	HEVC (H.265)	VVC (H.266)
Mobile Devices (per unit, Region 1)	\$0.40 - \$1.50 (depending on the device and licensing program)[13]	Structured to minimize incremental cost for existing HEVC licensees. For devices with both HEVC and VVC, the rate is approximately \$0.50. [13]
Connected Home & Other Devices (per unit, Region 1)	Varies by device category	Varies by device category
4K UHD+ Television/Displays (per unit, Region 1)	Varies by device category	Varies by device category
Content Distribution	Royalties generally waived for free-to-end-user content; rates apply for physical media and some subscription services.[6] [14]	Similar structure to HEVC, with a focus on physical media.
Annual Royalty Caps	Multiple category caps and a single enterprise cap exist.[11] [14]	Multiple category caps and a single enterprise cap exist.[4] [8]
Regional Pricing	Reduced rates for emerging markets (Region 2).[11][14]	Reduced rates for emerging markets (Region 2).[4][8]

Table 2: Comparison of HEVC
and VVC Royalty Rate
Structures from Access
Advance.

Methodologies for Patent Essentiality and Royalty Determination

The determination of whether a patent is truly "essential" to a standard is a critical and often contentious process. Patent pools employ independent evaluators with expertise in patent law

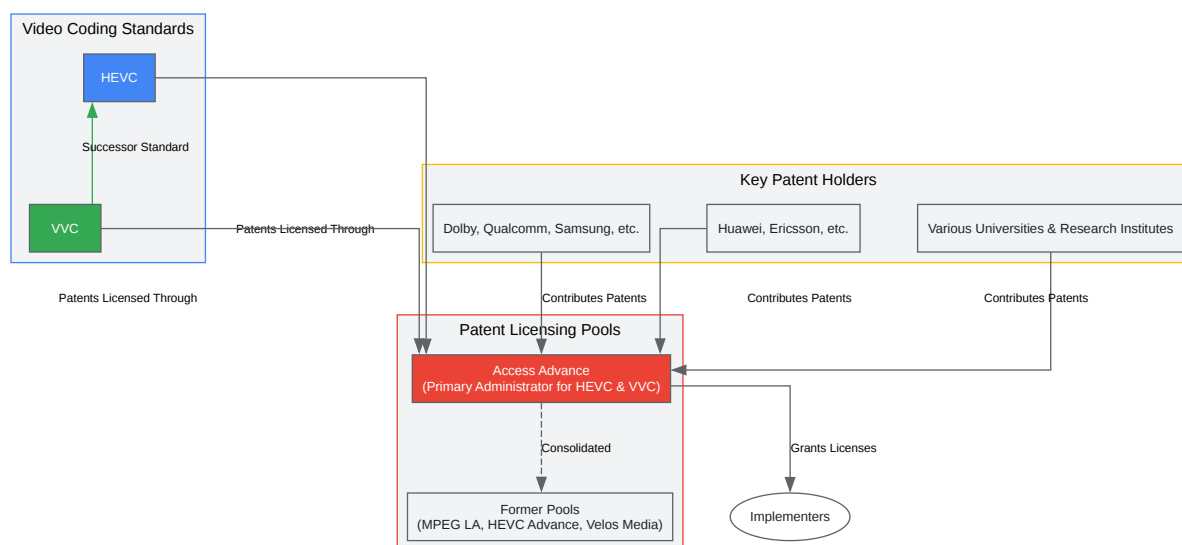
and video coding technology to assess the essentiality of patents submitted by licensors.^{[9][15]} This process involves a detailed technical analysis to confirm that a patent's claims are infringed by implementing the standard.

In recent years, more advanced methodologies have emerged to navigate the complexity of the patent landscape. Companies like LexisNexis and Unified Patents utilize AI-powered tools and machine learning algorithms to analyze vast patent datasets and predict the likelihood of a patent's essentiality to a given standard.^{[16][17][18]} These approaches aim to provide a more objective and data-driven understanding of the patent landscape, helping to identify both declared and potentially undeclared SEPs.

Furthermore, economic studies are often commissioned to determine fair, reasonable, and non-discriminatory (FRAND) royalty rates.^{[19][20][21]} These studies typically analyze the value that the patented technology brings to the standard and the end product, considering factors such as the performance improvement over previous technologies and the overall economic impact.

Logical Relationship of HEVC and VVC Patent Licensing

The following diagram illustrates the relationship between the HEVC and VVC standards, their respective patent landscapes, and the key entities involved in their licensing.



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A diagram illustrating the flow of patent licensing for HEVC and VVC.

In conclusion, the patent landscape for video codecs is in a state of dynamic evolution. While HEVC's fragmented licensing environment presented significant hurdles, the trend towards consolidation, exemplified by Access Advance's expanded role, and the more structured approach to VVC licensing, offer the promise of greater clarity and predictability for technology implementers. A thorough understanding of the key players, patent pool structures, and royalty obligations is paramount for any organization seeking to leverage these powerful video compression technologies.

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